

Technical Support Center: Synthesis of Tetrakis(4-carboxyphenyl)ethylene (TCPE)

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Compound of Interest

Compound Name: Tetrakis(4-carboxyphenyl)ethylene

Cat. No.: B2389416

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Welcome to the technical support center for the synthesis of **Tetrakis(4-carboxyphenyl)ethylene** (TCPE). This guide is designed for researchers, scientists, and professionals in drug development and materials science. Here, we provide in-depth troubleshooting advice, frequently asked questions (FAQs), and detailed protocols to help you overcome common challenges and improve the yield and purity of your TCPE synthesis.

Introduction

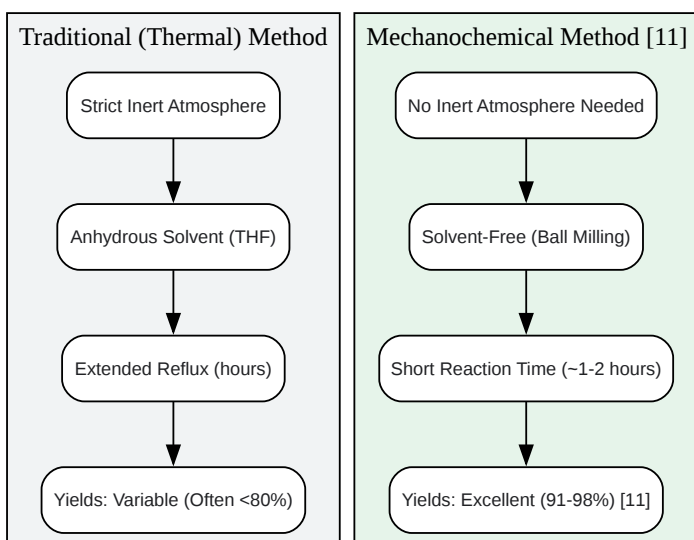
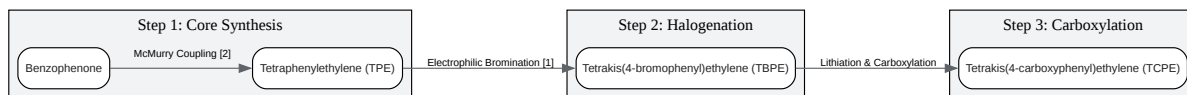
Tetrakis(4-carboxyphenyl)ethylene (TCPE) is a highly valuable tetracarboxylate linker used in the synthesis of advanced materials like Metal-Organic Frameworks (MOFs) and as a versatile intermediate in pharmaceutical research.^{[1][2]} Its rigid, propeller-like structure and functional carboxylic acid groups make it an ideal building block for creating porous, crystalline materials with applications in gas storage, catalysis, and sensing.^{[2][3]}

However, the multi-step synthesis of TCPE presents several challenges that can lead to low overall yields. This guide breaks down the synthesis into its key stages, offering expert insights and evidence-based solutions to common experimental pitfalls.

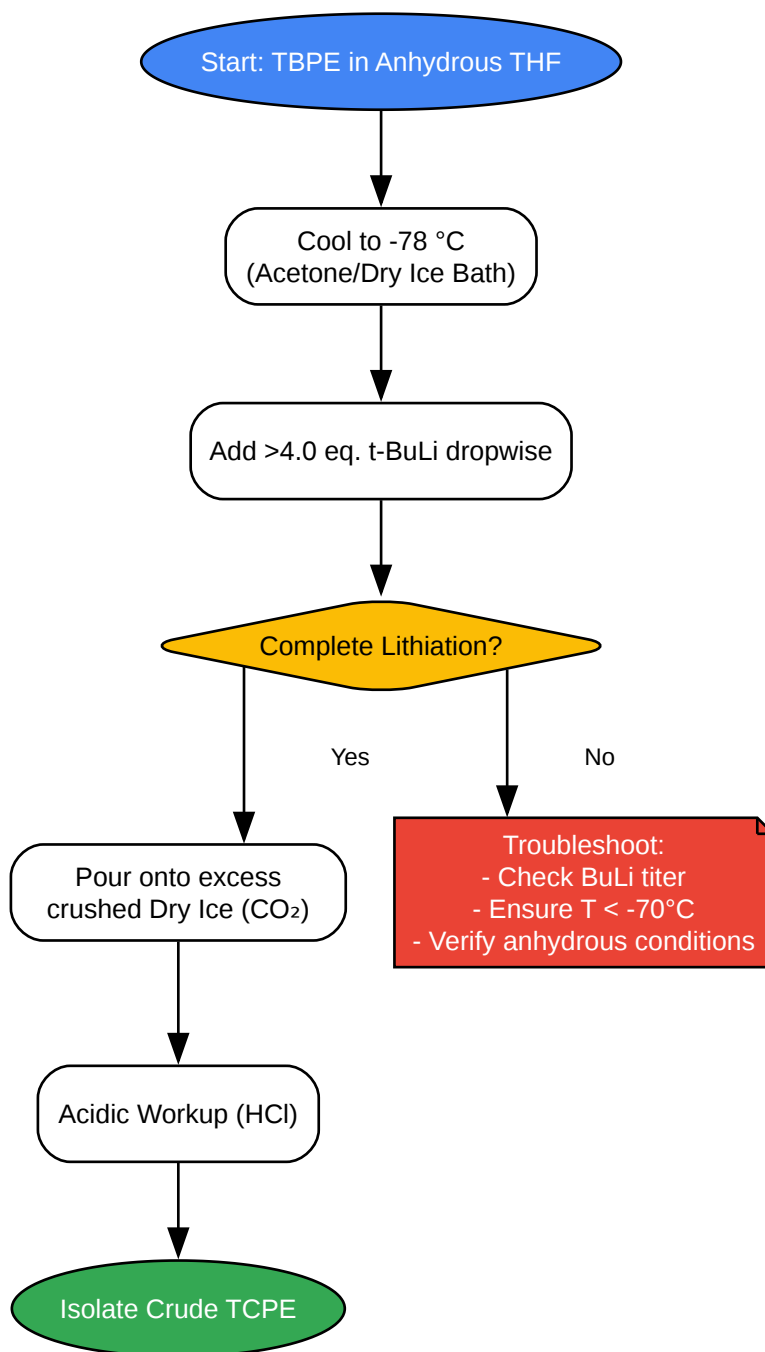
Overall Synthetic Workflow

The most common and reliable pathway to TCPE involves a three-step sequence starting from commercially available benzophenone. This workflow is designed to build the

tetraphenylethylene core first, followed by functionalization.



Comparison of McMurry Coupling Approaches



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